

# Core Mechanism of Action: Inhibition of the cGAS-STING Pathway

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## Compound of Interest

Compound Name: G140

Cat. No.: B10824762

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**G140** exerts its anti-inflammatory effects by directly targeting the catalytic activity of cGAS.[1] The cGAS-STING pathway is a fundamental component of the innate immune system, responsible for detecting cytosolic double-stranded DNA (dsDNA), a danger signal associated with pathogens or cellular damage.[1][3] Upon binding to dsDNA, cGAS synthesizes the second messenger 2',3'-cyclic GMP-AMP (2',3'-cGAMP) from ATP and GTP.[1][3] 2',3'-cGAMP then binds to and activates STING, which is located on the endoplasmic reticulum.[1] This activation triggers a downstream signaling cascade, leading to the phosphorylation of Interferon Regulatory Factor 3 (IRF3) and the activation of NF- $\kappa$ B.[2][4] These transcription factors then translocate to the nucleus to drive the expression of type I interferons and other pro-inflammatory cytokines.[1][2]

**G140** acts as a competitive inhibitor at the ATP/GTP binding site within the catalytic pocket of cGAS.[3][5] By occupying this active site, **G140** prevents the synthesis of 2',3'-cGAMP, thereby halting the downstream inflammatory cascade.[1][5]

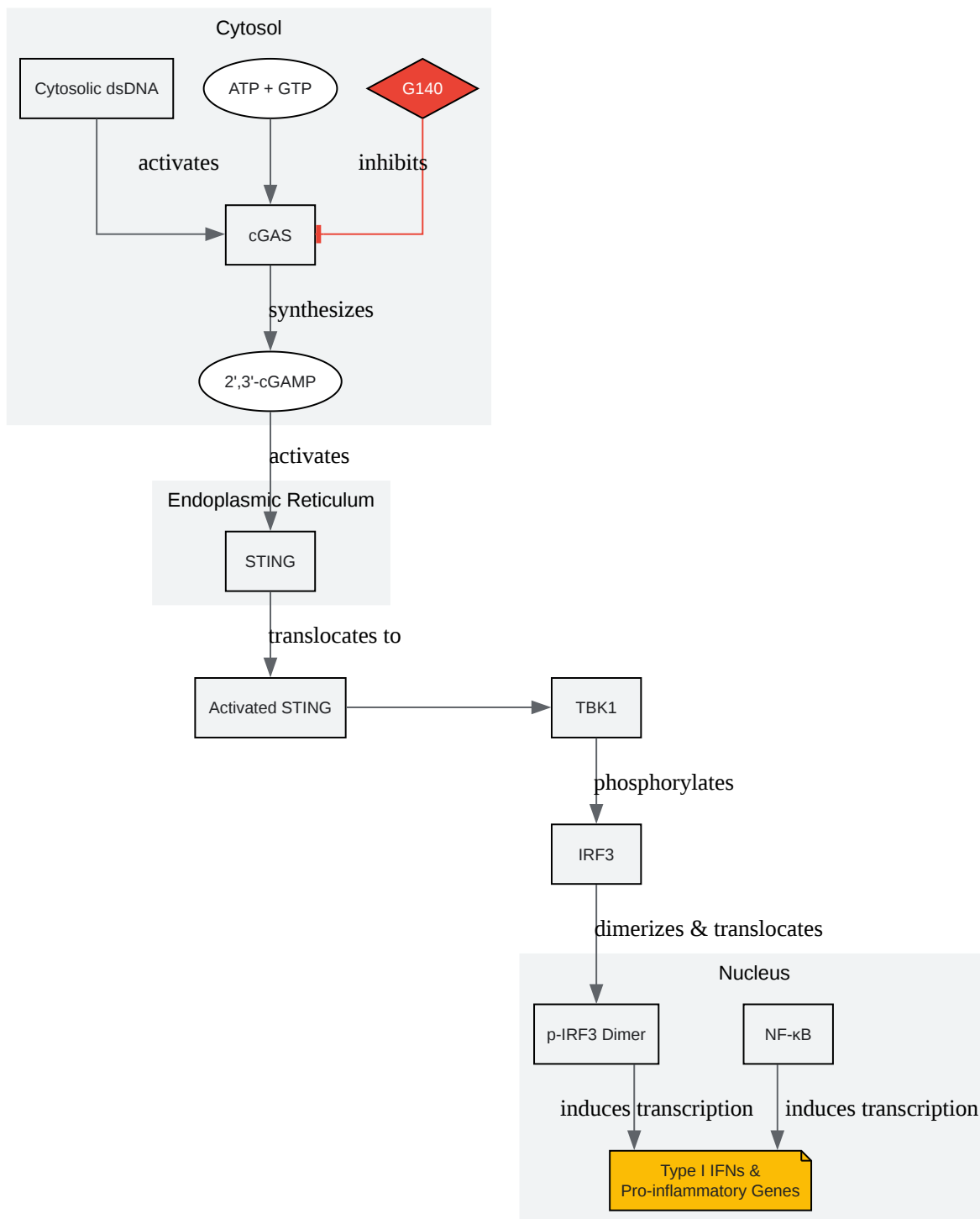
## Quantitative Data on G140 Potency and Selectivity

**G140** demonstrates high potency for human cGAS (h-cGAS) and significant selectivity over murine cGAS (m-cGAS).[6][7][8][9][10] This species-specific activity is an important consideration for the design of translational studies.[5]

Parameter	Value	System	Reference
IC50 (h-cGAS)	14.0 nM	Biochemical Assay	[6][7][8][9][10]
IC50 (m-cGAS)	442 nM	Biochemical Assay	[6][7][8][9][10]
IC50 (cellular)	1.70 $\mu$ M	THP-1 cells (IFNB1 mRNA)	[7][11]
IC50 (cellular)	0.86 $\mu$ M	Primary human macrophages	[7]
LD50 (cellular)	>100 $\mu$ M	THP-1 cells	[6][7][11]

## Signaling Pathway and Experimental Workflow Diagrams

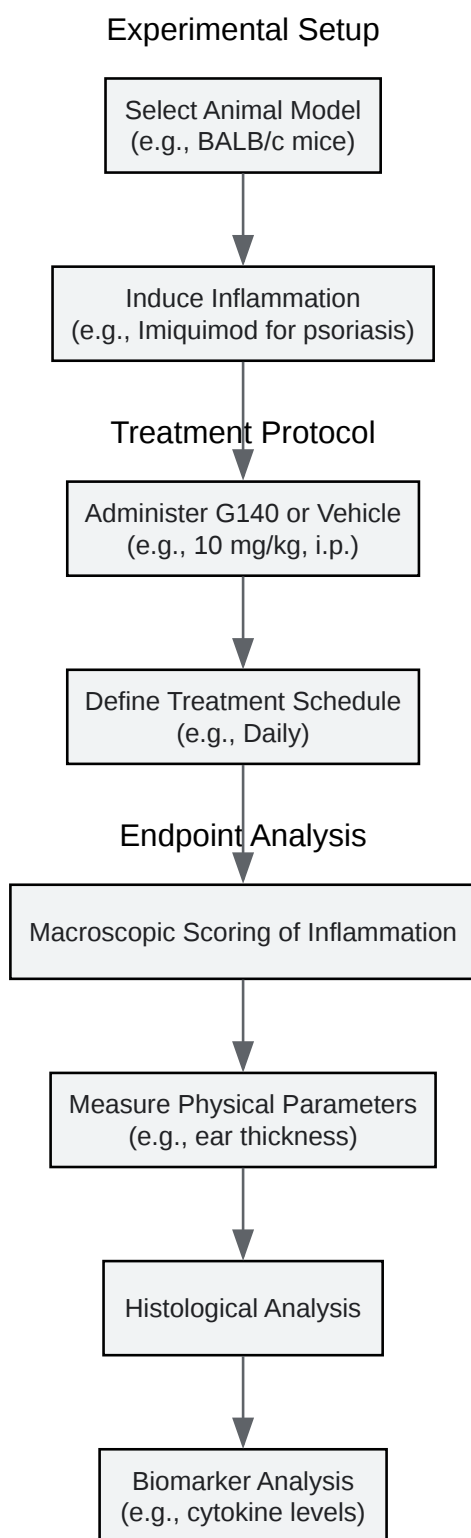
### cGAS-STING Signaling Pathway and G140 Inhibition



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Caption: **G140** inhibits the cGAS-STING pathway by blocking 2',3'-cGAMP synthesis.

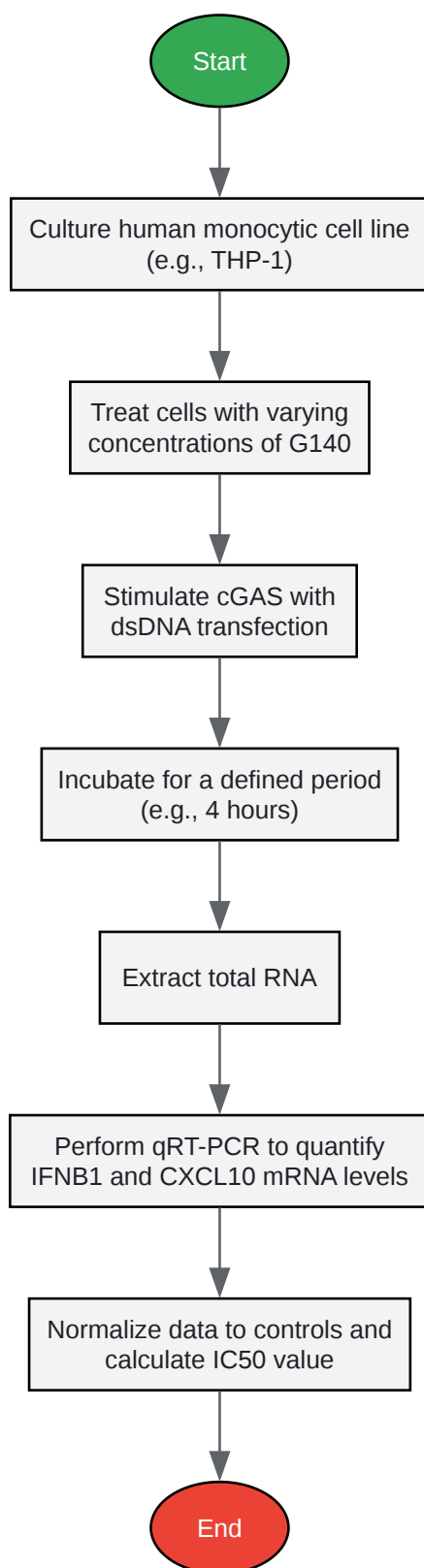
## General Experimental Workflow for In Vivo G140 Administration



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Caption: A generalized workflow for evaluating the in vivo efficacy of **G140**.

## Cellular cGAS Inhibition Assay Workflow



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- To cite this document: BenchChem. [Core Mechanism of Action: Inhibition of the cGAS-STING Pathway]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10824762#understanding-the-anti-inflammatory-activity-of-g140]

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